Technical Support Center: 8-Aminooct-4-enoic Acid Production

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Compound of Interest

Compound Name:	*8-Aminooct-4-enoic acid*
CAS No.:	*55348-89-5*
Cat. No.:	*B12650786*

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Status: Operational | Tier: Level 3 (Process Optimization)

Synthesis Strategy & Pathway Logic

Q: What is the most robust synthetic route for high-purity **8-Aminooct-4-enoic acid**?

A: While ring-opening of lactams is common for saturated analogs, the precise C4-unsaturation necessitates a Cross-Metathesis (CM) approach. This method couples two terminal alkene fragments to form the internal double bond.

The Retrosynthetic Logic: To construct the 8-carbon chain with a double bond at C4 (C1=COOH), we disconnect at the C4=C5 bond:

- Fragment A (Acid Side): Pent-4-enoic acid (provides C1–C4).
- Fragment B (Amine Side): Pent-4-en-1-amine (provides C5–C8).

Reaction:

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Critical Requirement: The amine group on Fragment B must be protected (e.g., N-Boc) to prevent coordination with the Ruthenium catalyst, which leads to catalyst poisoning and low yields [1].[1]

Visualizing the Pathway & Impurity Logic

The following diagram illustrates the synthesis flow and the origin of key byproducts.

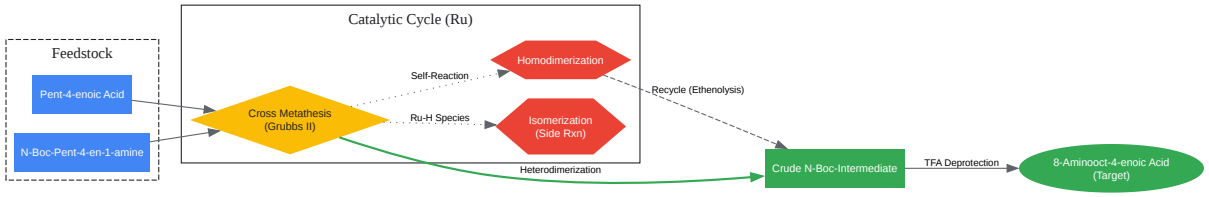

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Figure 1:Logic flow of Cross-Metathesis synthesis showing feedstock inputs, the catalytic node, and divergence points for isomerization and homodimerization byproducts.

Troubleshooting Byproducts & Impurities

Q: I am observing a byproduct with the same mass (M+) but different retention time. What is it?

A: This is likely a Double Bond Isomer or an E/Z Stereoisomer.

- Positional Isomers (Migration): The double bond migrates from C4=C5 to C3=C4 or C5=C6. This is caused by "Ruthenium Hydride" species formed during the reaction, often due to high temperatures or prolonged reaction times [2].[1]
    - Diagnosis: NMR will show multiplet shifts for the vinylic protons.

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- Fix: Add 1,4-benzoquinone (10 mol%) to the reaction mixture. It acts as a hydride scavenger, suppressing isomerization without killing the catalyst.[1]

- Stereoisomers (E vs Z): Metathesis typically favors the thermodynamic E-isomer (Trans), but Z-isomers (Cis) will form.[1]

  - Fix: If high E-selectivity is required, ensure the reaction reaches thermodynamic equilibrium (longer time, moderate heat).[1] For Z-selectivity, specialized catalysts (e.g., Ru-dithiolate) are required [3].[1]

Q: My yield is low, and I see large amounts of homodimers. How do I favor the cross-product?

A: Statistical distribution in cross-metathesis typically yields 25% Acid-Dimer, 25% Amine-Dimer, and 50% Cross-Product.[1] To skew this:

- Stoichiometry: Use an excess (1.5 – 2.0 equiv) of the less valuable or more easily removable partner (usually the acid fragment).

- Electronic Tuning: Pent-4-enoic acid is an "electron-deficient" Type I olefin, while the protected amine is a Type I olefin.[1] They react fast. To minimize homodimers, add the more reactive olefin slowly to a solution of the catalyst and the less reactive partner [4].

Data Table: Common Impurities & Mitigation

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Impurity Type	Chemical Identity	Cause	Mitigation Strategy
Homodimer A	Oct-4-enedioic acid	Self-metathesis of acid fragment	Use excess Amine fragment; remove via base extraction.
Homodimer B	1,8-Diaminooct-4-ene (Protected)	Self-metathesis of amine fragment	Use excess Acid fragment; remove via column chromatography.[1]
Isomer	8-Aminooct-3-enoic acid	Ru-H catalyzed migration	Add 1,4-Benzoquinone; lower reaction temp (<40°C).[1]
Catalyst Residue	Ruthenium species	Catalyst decomposition	Use scavenger resin (e.g., QuadraPure™) or activated carbon.[1]
Des-Boc	Free amine during reaction	Acidic impurities or high heat	Ensure acid starting material is pure; add mild base (trace).

Detailed Experimental Protocol

Objective: Synthesis of N-Boc-**8-aminooct-4-enoic acid** (Intermediate) with minimized isomerization.

Materials

- Fragment A: Pent-4-enoic acid (1.0 equiv)
- Fragment B: N-Boc-pent-4-en-1-amine (1.5 equiv)
- Catalyst: Grubbs 2nd Generation (2 mol%)
- Solvent: Dichloromethane (DCM), anhydrous, degassed.[1]
- Additive: 1,4-Benzoquinone (10 mol%)[1]

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Step-by-Step Workflow

- Preparation:
  - Flame-dry a round-bottom flask under Argon.
  - Dissolve N-Boc-pent-4-en-1-amine (1.5 equiv) and 1,4-Benzoquinone (0.1 equiv) in anhydrous DCM (0.1 M concentration).
- Catalyst Addition:
  - Add Grubbs 2nd Gen Catalyst (0.02 equiv) in one portion. The solution should turn reddish-brown.
- Controlled Addition:
  - Dissolve Pent-4-enoic acid (1.0 equiv) in a minimal amount of DCM.
  - Add this solution dropwise over 1 hour using a syringe pump. Rationale: Keeping the acid concentration low relative to the amine minimizes acid-homodimer formation.
- Reflux:
  - Fit a reflux condenser and heat to 40°C for 4–6 hours. Monitor by TLC (stain with $KMnO_4$) or LC-MS.
- Quenching & Scavenging:
  - Once conversion >90%, cool to room temperature.[1]
  - Add Ethyl Vinyl Ether (excess) and stir for 30 mins. Rationale: This deactivates the Ru carbene.
  - Add a metal scavenger (e.g., SiliaMetS® Thiol) and stir for 2 hours to remove Ruthenium. [1] Filter through Celite.
- Purification:
  - Concentrate the filtrate.

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- Perform Flash Column Chromatography (Hexanes/Ethyl Acetate gradient). The Acid-Homodimer is more polar (dicarboxylic) and will elute last or can be removed by a bicarbonate wash prior to the column.

Deprotection (Final Step)

- Dissolve the purified intermediate in DCM/TFA (1:1). Stir at 0°C for 1 hour.
- Evaporate volatiles.
- Critical: Purify the final amino acid using an Ion Exchange Column (SCX-2). Load in MeOH, wash with MeOH (removes non-basic impurities), elute with 2M NH3 in MeOH.[1]

References

- Chatterjee, A. K., Choi, T. L., Sanders, D. P., & Grubbs, R. H. (2003).[1] A General Model for Selectivity in Olefin Cross Metathesis. Journal of the American Chemical Society.
- Hong, S. H., & Grubbs, R. H. (2006).[1] Highly Efficient and Stereoselective Olefin Metathesis. Journal of the American Chemical Society.
- Organic Chemistry Portal. (n.d.). Cross Metathesis - Mechanism and Selectivity. Organic Chemistry Portal.
- Umicore Precious Metals Chemistry. (n.d.). Metathesis Catalysts and Troubleshooting Guide. Umicore.[2]

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Sources

- 1. Cross Metathesis [organic-chemistry.org]
- 2. React App [pmc.umicore.com]

- To cite this document: BenchChem. [Technical Support Center: 8-Aminooct-4-enoic Acid Production]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12650786/docs#technical-support-center-8-aminooct-4-enoic-acid-production]

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